

# Filastatin: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Filastatin*

Cat. No.: *B1663349*

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These application notes provide detailed information and protocols for the solubilization and use of **filastatin**, a small molecule inhibitor of *Candida albicans* adhesion, morphogenesis, and biofilm formation.

## Product Information

- Product Name: **Filastatin**
- Mechanism of Action: **Filastatin** is an inhibitor of fungal pathogenesis, specifically targeting the adhesion to host cells and inert surfaces, the morphological transition from yeast to hyphae, and the formation of biofilms in *Candida albicans*.<sup>[1][2][3][4]</sup> It has been shown to act downstream of multiple signaling pathways that regulate hyphal morphogenesis, including the cAMP-PKA and GlcNAc pathways.<sup>[1][4][5]</sup> However, it does not inhibit filamentation induced by genotoxic stress.<sup>[1][4][5]</sup>
- Primary Applications: Antifungal research, studies on fungal pathogenesis, biofilm research, and drug development.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **filastatin**.

Table 1: Solubility of **Filastatin**

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	72 - 125	200.1 - 347.41	Use fresh, anhydrous DMSO as moisture can reduce solubility. [3][6] Sonication may be required to fully dissolve the compound.[3]
Ethanol	2	-	
Water	Insoluble	-	

Table 2: Recommended Working Concentrations

Application	Effective Concentration	Notes
Inhibition of Hyphae Formation	> 2.5 $\mu$ M	Effective concentrations observed in <i>C. albicans</i> . [1]
Adhesion Assay (IC50)	~3 $\mu$ M	IC50 in a GFP-based adhesion assay with <i>Candida</i> species. [3][6]
Cell-Based Assays	50 $\mu$ M	A commonly used concentration in various published studies. [1][5][7]
Mammalian Cell Viability	Up to 250 $\mu$ M	Shown to be non-toxic to human A549 cells at this concentration. [1][3]

## Experimental Protocols

### Preparation of a Filastatin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **filastatin** stock solution in DMSO.

#### Materials:

- **Filastatin** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Calculate the required mass of **filastatin**:
  - Molecular Weight of **Filastatin**: 359.81 g/mol
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (g)} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 359.81 \text{ g/mol} = 0.0035981 \text{ g} = 3.6 \text{ mg}$
- Weigh the **filastatin**: Carefully weigh out the calculated amount of **filastatin** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube. For a 10 mM solution, this would be 1 mL for 3.6 mg of **filastatin**.
- Dissolve the compound:
  - Vortex the tube vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate the tube for 5-10 minutes.[\[3\]](#)
  - Visually inspect the solution to ensure there are no visible particles.
- Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[8\]](#)
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[8\]](#)

## Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the **filastatin** stock solution to a final working concentration for use in cell culture.

Materials:

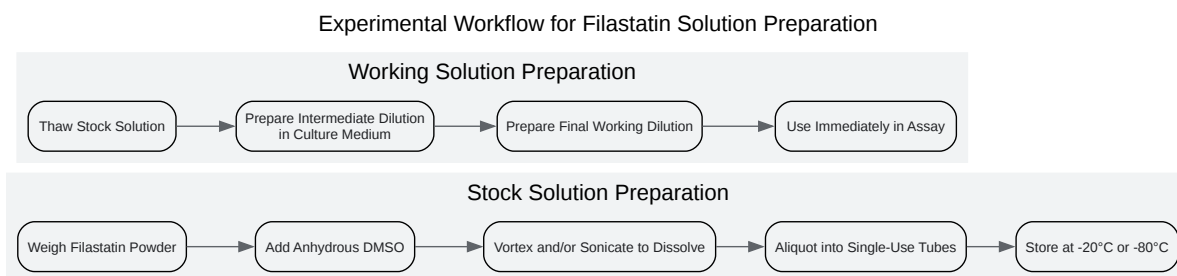
- 10 mM **Filastatin** stock solution in DMSO
- Sterile cell culture medium appropriate for your experiment
- Sterile microcentrifuge tubes or plates

Procedure:

- Determine the final desired concentration: For this example, we will prepare a 50 µM working solution.
- Perform serial dilutions (recommended): To avoid precipitation, it is best to perform a stepwise dilution.[\[8\]](#)
  - Intermediate Dilution (e.g., 1 mM): Dilute the 10 mM stock solution 1:10 in sterile culture medium. For example, add 10 µL of the 10 mM stock to 90 µL of medium.
  - Final Dilution: Dilute the intermediate solution to the final working concentration. To get to 50 µM from a 1 mM intermediate solution, you would perform a 1:20 dilution. For example, add 5 µL of the 1 mM solution to 95 µL of culture medium.
- Control Preparation: Prepare a vehicle control containing the same final concentration of DMSO as your experimental samples. The final DMSO concentration should ideally be below 0.5% to minimize solvent-induced cellular toxicity.[\[8\]](#)

- Immediate Use: Use the freshly prepared working solutions in your experiments immediately.

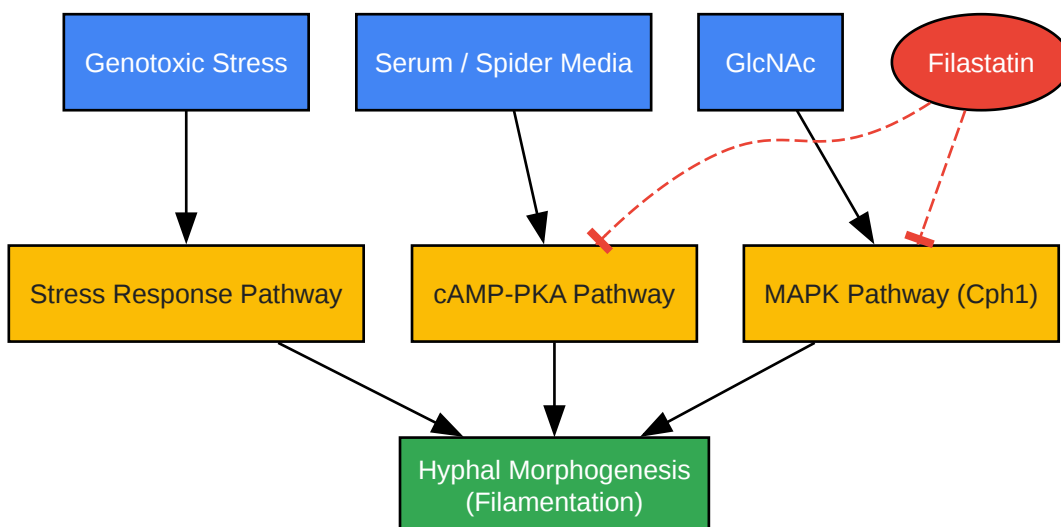
## Visualizations



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Caption: Workflow for preparing **filastatin** stock and working solutions.

## Simplified Signaling Pathway of Filastatin's Action



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Caption: **Filastatin** inhibits hyphal morphogenesis downstream of multiple signaling pathways.

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## References

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